

2-Chloro-6-formyl-3-nitrobenzoic acid chemical structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Chloro-6-formyl-3-nitrobenzoic acid*

Cat. No.: *B13257556*

[Get Quote](#)

An In-depth Technical Guide to **2-Chloro-6-formyl-3-nitrobenzoic Acid**: Synthesis, Properties, and Applications

Authored by: A Senior Application Scientist

Foreword: Navigating the Synthesis of a Novel Benzoic Acid Derivative

This technical guide delves into the chemical landscape of **2-Chloro-6-formyl-3-nitrobenzoic acid**, a molecule poised for significant interest in the realms of medicinal chemistry and materials science. Given its likely novelty and the absence of extensive literature, this document takes a forward-looking approach. It is structured not as a mere summary of existing data, but as a practical and scientifically grounded roadmap for its synthesis, characterization, and potential utilization. As such, this guide is designed for the discerning researcher, scientist, and drug development professional who is often tasked with exploring uncharted chemical space. We will proceed from a logical, proposed synthesis, grounding our discussion in the established principles of organic chemistry and drawing upon the well-documented chemistry of related, structurally analogous compounds.

Molecular Structure and Physicochemical Properties

The chemical structure of **2-Chloro-6-formyl-3-nitrobenzoic acid** is characterized by a benzene ring substituted with four distinct functional groups: a carboxylic acid, a chloro group, a formyl (aldehyde) group, and a nitro group. This unique arrangement of electron-withdrawing groups is anticipated to profoundly influence the molecule's reactivity and physicochemical properties.

Table 1: Predicted Physicochemical Properties of **2-Chloro-6-formyl-3-nitrobenzoic acid**

Property	Predicted Value	Scientific Rationale
Molecular Formula	C ₈ H ₄ ClNO ₅	Based on atom count.
Molecular Weight	229.58 g/mol	Calculated from the molecular formula.
Appearance	Pale yellow to off-white solid	Typical for nitroaromatic compounds.
pKa	< 2.0	The strong electron-withdrawing effects of the nitro, chloro, and formyl groups are expected to significantly increase the acidity of the carboxylic acid compared to benzoic acid (pKa ≈ 4.2). [1] [2]
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, THF, Ethyl Acetate). Limited solubility in non-polar solvents and water.	The polar functional groups will favor solubility in polar solvents.
Melting Point	> 200 °C (with decomposition)	The high degree of substitution and polarity suggest strong intermolecular forces, leading to a high melting point. Nitroaromatic compounds can be thermally unstable.

Spectroscopic Signature Profile

While experimental data is not readily available, a predicted spectroscopic profile is essential for the identification and characterization of **2-Chloro-6-formyl-3-nitrobenzoic acid**.

- ¹H NMR: The single aromatic proton is expected to be a singlet in the downfield region (δ > 8.0 ppm) due to the strong deshielding effects of the adjacent nitro and chloro groups. The aldehyde proton will also appear as a singlet, typically in the range of δ 9.5-10.5 ppm. The

acidic proton of the carboxylic acid may be a broad singlet at a variable chemical shift, often > 12 ppm.

- ^{13}C NMR: The spectrum will show eight distinct carbon signals. The carbonyl carbons of the carboxylic acid and aldehyde will be in the downfield region (160-190 ppm). The aromatic carbons will have chemical shifts influenced by the attached substituents.
- IR Spectroscopy: Characteristic vibrational frequencies will include a broad O-H stretch for the carboxylic acid (2500-3300 cm^{-1}), a C=O stretch for the carboxylic acid (~ 1700 -1725 cm^{-1}), a C=O stretch for the aldehyde (~ 1680 -1700 cm^{-1}), and asymmetric and symmetric stretches for the nitro group (~ 1520 -1560 cm^{-1} and ~ 1340 -1380 cm^{-1} , respectively). The C-Cl stretch will appear in the fingerprint region.
- Mass Spectrometry: The molecular ion peak (M^+) would be observed, along with a characteristic $\text{M}+2$ peak with approximately one-third the intensity of the M^+ peak, indicative of the presence of a single chlorine atom.

Computational chemistry tools can provide more precise predictions of these spectroscopic properties.^[3]

Proposed Synthesis of 2-Chloro-6-formyl-3-nitrobenzoic Acid

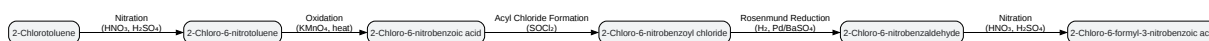
The synthesis of this multi-substituted aromatic compound necessitates a carefully designed synthetic strategy that considers the directing effects of the substituents and the compatibility of the functional groups with the reaction conditions at each step. A plausible and logical multi-step synthesis is proposed below, starting from a commercially available precursor.

Retrosynthetic Analysis and Strategy

A logical retrosynthetic approach suggests that the target molecule can be derived from the selective oxidation of a methyl group of a suitable toluene precursor. The carboxylic acid can be formed by a more vigorous oxidation of a methyl group in an earlier step. The chloro and nitro groups can be introduced via electrophilic aromatic substitution.

Detailed Synthetic Workflow

The proposed synthetic pathway is outlined below. Each step is accompanied by a detailed experimental protocol.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for **2-Chloro-6-formyl-3-nitrobenzoic acid**.

Step-by-Step Experimental Protocols

Step 1: Nitration of 2-Chlorotoluene to 2-Chloro-6-nitrotoluene

- Rationale: The methyl group is an ortho-, para-director, and the chloro group is also an ortho-, para-director. Nitration of 2-chlorotoluene will yield a mixture of isomers. The desired 2-chloro-6-nitrotoluene is a known product of this reaction.[4]
- Protocol:
 - To a stirred solution of concentrated sulfuric acid (150 mL) in a three-necked flask equipped with a dropping funnel and a thermometer, cool the acid to 0-5 °C in an ice-salt bath.
 - Slowly add 2-chlorotoluene (50 g, 0.395 mol) while maintaining the temperature below 10 °C.
 - Prepare a nitrating mixture by carefully adding concentrated nitric acid (30 mL, 0.474 mol) to concentrated sulfuric acid (60 mL) in a separate flask, pre-cooled to 0 °C.
 - Add the nitrating mixture dropwise to the 2-chlorotoluene solution over 2-3 hours, ensuring the temperature does not exceed 10 °C.
 - After the addition is complete, stir the reaction mixture at room temperature for an additional 4 hours.
 - Carefully pour the reaction mixture onto crushed ice (500 g).

- Separate the organic layer, and wash it with water, 5% sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure.
- The resulting mixture of isomers can be separated by fractional distillation under vacuum to isolate 2-chloro-6-nitrotoluene.^[4]

Step 2: Oxidation of 2-Chloro-6-nitrotoluene to 2-Chloro-6-nitrobenzoic acid

- Rationale: The methyl group can be oxidized to a carboxylic acid using a strong oxidizing agent like potassium permanganate. This reaction is robust and generally high-yielding for alkyl side-chains on aromatic rings.^{[5][6][7]}
- Protocol:
 - In a round-bottom flask, prepare a solution of 2-chloro-6-nitrotoluene (20 g, 0.117 mol) in a mixture of pyridine (100 mL) and water (50 mL).
 - Heat the solution to reflux.
 - In a separate beaker, dissolve potassium permanganate (55 g, 0.348 mol) in water (200 mL) and heat to dissolve.
 - Add the hot potassium permanganate solution portion-wise to the refluxing solution of 2-chloro-6-nitrotoluene over 2-3 hours.
 - After the addition is complete, continue to reflux for an additional 6-8 hours, or until the purple color of the permanganate has disappeared.
 - Cool the reaction mixture to room temperature and filter off the manganese dioxide precipitate. Wash the precipitate with hot water.
 - Combine the filtrate and washings, and remove the pyridine by distillation.
 - Acidify the aqueous solution with concentrated hydrochloric acid to a pH of ~1-2.

- The precipitated 2-chloro-6-nitrobenzoic acid is collected by filtration, washed with cold water, and dried. Recrystallization from an ethanol-water mixture can be performed for further purification.

Step 3 & 4: Conversion to 2-Chloro-6-nitrobenzaldehyde via Rosenmund Reduction

- Rationale: Direct partial oxidation of the methyl group to an aldehyde in the presence of a nitro group can be challenging. A more controlled approach is the reduction of the corresponding acyl chloride. The Rosenmund reduction is a classic method for this transformation.
- Protocol:
 - Acyl Chloride Formation: Gently reflux a mixture of 2-chloro-6-nitrobenzoic acid (10 g, 0.049 mol) and thionyl chloride (15 mL, 0.205 mol) for 2 hours. Excess thionyl chloride is removed by distillation under reduced pressure to yield crude 2-chloro-6-nitrobenzoyl chloride.
 - Rosenmund Reduction: a. Prepare the catalyst by bubbling hydrogen gas through a suspension of 5% palladium on barium sulfate (0.5 g) in dry toluene (100 mL) for 30 minutes. A quinoline-sulfur poison is added to prevent over-reduction to the alcohol. b. Add a solution of 2-chloro-6-nitrobenzoyl chloride (10 g, 0.045 mol) in dry toluene (50 mL) to the catalyst suspension. c. Heat the mixture to reflux and bubble hydrogen gas through the solution with vigorous stirring. d. Monitor the reaction by TLC. Upon completion, filter the hot solution to remove the catalyst. e. Wash the filtrate with sodium bicarbonate solution and water, then dry over anhydrous magnesium sulfate. f. Remove the toluene under reduced pressure to yield 2-chloro-6-nitrobenzaldehyde.

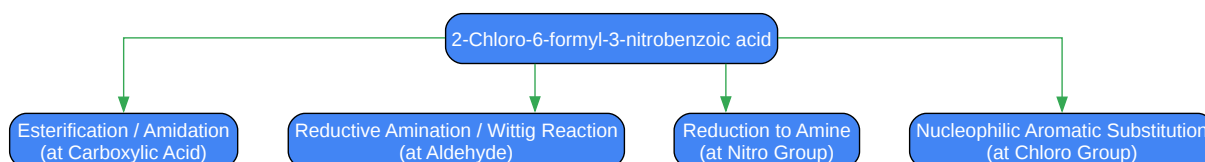
Step 5: Nitration of 2-Chloro-6-nitrobenzaldehyde to **2-Chloro-6-formyl-3-nitrobenzoic acid**

- Rationale: The final nitration step introduces the nitro group at the 3-position. The existing substituents (chloro, formyl, and nitro) are all meta-directing with respect to each other in this context, and will deactivate the ring. However, the 3-position is the most sterically accessible and electronically favored position for nitration.

- Protocol:
 - Dissolve 2-chloro-6-nitrobenzaldehyde (5 g, 0.027 mol) in concentrated sulfuric acid (50 mL) at 0 °C.
 - Slowly add a pre-cooled mixture of fuming nitric acid (2.5 mL) and concentrated sulfuric acid (5 mL) dropwise, maintaining the temperature below 5 °C.
 - Stir the reaction mixture at 0-5 °C for 2 hours, then allow it to warm to room temperature and stir for an additional 4 hours.
 - Carefully pour the reaction mixture onto crushed ice.
 - The precipitated product is collected by filtration, washed thoroughly with cold water, and dried.
 - Purification can be achieved by recrystallization from a suitable solvent system, such as ethyl acetate-hexane.

Chemical Reactivity and Derivatization

The chemical reactivity of **2-Chloro-6-formyl-3-nitrobenzoic acid** is governed by the interplay of its four functional groups.



[Click to download full resolution via product page](#)

Caption: Key reactivity sites of **2-Chloro-6-formyl-3-nitrobenzoic acid**.

- Carboxylic Acid Group: This group can undergo standard reactions such as esterification (with alcohols in the presence of an acid catalyst) and amidation (via the acyl chloride with

amines). The high acidity of the carboxylic acid will facilitate these reactions.

- **Aldehyde Group:** The formyl group is susceptible to nucleophilic attack. It can undergo reactions like reductive amination to form secondary amines, the Wittig reaction to form alkenes, and oxidation to a second carboxylic acid group under strong oxidizing conditions.
- **Nitro Group:** The nitro group is a strong electron-withdrawing group and deactivates the aromatic ring. It can be reduced to an amino group using various reducing agents such as SnCl_2/HCl or catalytic hydrogenation. This opens up a wide range of further derivatization possibilities.^[7]
- **Chloro Group:** The chloro substituent, being ortho to a nitro group and a formyl group, and para to another nitro group, is activated towards nucleophilic aromatic substitution. It can potentially be displaced by strong nucleophiles like amines, alkoxides, or thiolates.

Applications in Research and Drug Development

While specific applications for **2-Chloro-6-formyl-3-nitrobenzoic acid** have not been reported, its structural motifs are present in many biologically active molecules. Nitroaromatic compounds and their derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, and anticancer properties.^{[8][9]}

Potential as a Synthetic Scaffold

This molecule is a highly functionalized and versatile building block for the synthesis of more complex molecules. The presence of four distinct and reactive functional groups allows for sequential and selective modifications, making it an ideal scaffold for combinatorial chemistry and the generation of compound libraries for high-throughput screening.

Analogues in Medicinal Chemistry

Derivatives of substituted benzoic acids are prevalent in pharmaceuticals. For example, chloro- and nitro-substituted benzoic acids have been investigated as potential antibacterial agents.^[10] The structural features of **2-Chloro-6-formyl-3-nitrobenzoic acid** suggest that its derivatives could be explored for similar activities. The highly electrophilic nature of the aromatic ring, due to the multiple electron-withdrawing groups, could also be exploited in the design of covalent inhibitors for specific biological targets.

Materials Science Applications

Nitroaromatic compounds are often used in the synthesis of dyes and pigments.^[11] The unique electronic properties conferred by the substituents on this molecule could make it or its derivatives interesting candidates for the development of novel materials with specific optical or electronic properties.

Safety and Handling

As a nitroaromatic compound, **2-Chloro-6-formyl-3-nitrobenzoic acid** should be handled with care. It is expected to be an irritant to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood. Nitro compounds can be thermally sensitive and may decompose exothermically at elevated temperatures.

Conclusion

2-Chloro-6-formyl-3-nitrobenzoic acid represents a novel and highly functionalized chemical entity with significant potential as a versatile building block in organic synthesis, drug discovery, and materials science. This technical guide has provided a comprehensive overview of its predicted properties, a plausible and detailed synthetic route, and an analysis of its potential reactivity and applications. The synthetic protocols and scientific rationale presented herein are intended to serve as a valuable resource for researchers embarking on the synthesis and exploration of this and other novel substituted aromatic compounds.

References

- Ferreira, A., et al. (n.d.). Thermodynamic Insights on the Structure-Property Relationships in Substituted Benzenes: Are the Pairwise Interactions in Tri-Substituted Methyl-Nitro-Benzoic Acids Still Valid?. PMC.
- OpenStax. (2023, September 20). 20.4 Substituent Effects on Acidity. In Organic Chemistry. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Impact of Nitrobenzoic Acids in Chemical Research and Industrial Applications. Retrieved from [\[Link\]](#)

- Chemistry LibreTexts. (2023, January 22). Reactions of Substituent Groups. Retrieved from [\[Link\]](#)
- MDPI. (2025, November 29). From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials. Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of 2-Chloro-6-nitro-benzoic acid. Retrieved from [\[Link\]](#)
- MSU chemistry. (n.d.). Aromatic Reactivity. Retrieved from [\[Link\]](#)
- ADDI. (2023, March 6). Electronic Descriptors for Supervised Spectroscopic Predictions. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Reactivity and Polarity of 3-Nitrobenzoic acid_Chemicalbook \[chemicalbook.com\]](#)
- [2. 20.4 Substituent Effects on Acidity - Organic Chemistry | OpenStax \[openstax.org\]](#)
- [3. addi.ehu.es \[addi.ehu.es\]](#)
- [4. 2-Chloro-6-nitrotoluene | 83-42-1 \[chemicalbook.com\]](#)
- [5. chem.libretexts.org \[chem.libretexts.org\]](#)
- [6. prepchem.com \[prepchem.com\]](#)
- [7. Aromatic Reactivity \[www2.chemistry.msu.edu\]](#)
- [8. P-nitrobenzoic acid: chemical properties and applications_Chemicalbook \[chemicalbook.com\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. nbino.com \[nbino.com\]](#)

- To cite this document: BenchChem. [2-Chloro-6-formyl-3-nitrobenzoic acid chemical structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13257556/docs#2-chloro-6-formyl-3-nitrobenzoic-acid-chemical-structure\]](https://www.benchchem.com/product/b13257556/docs#2-chloro-6-formyl-3-nitrobenzoic-acid-chemical-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)